14-Deoxy-11,12-didehydroandrographolide NMR spectroscopy data

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*14-Deoxy-11,12-didehydroandrographolide*
Cat. No.:	*B1229528*

Get Quote

Application Note: Isolation, Identification, and NMR Spectroscopic Characterization of **14-Deoxy-11,12-didehydroandrographolide**

Introduction

14-Deoxy-11,12-didehydroandrographolide (DDA) is a prominent bioactive labdane diterpenoid isolated from the aerial parts of the medicinal herb Andrographis paniculata. While it shares a foundational decahydronaphthalene scaffold with the more abundant andrographolide, DDA is distinguished by a unique C11=C12 double bond and the absence of a C14 hydroxyl group. These structural variations endow DDA with distinct pharmacological properties, including potent anti-steatohepatitis[1] and antiviral activities[2].

Furthermore, DDA is a known degradation product of andrographolide when exposed to thermal or basic stress conditions[3]. Consequently, precise structural elucidation and differentiation of DDA from other structurally similar analogues (such as neoandrographolide or 14-deoxyandrographolide) is critical for both novel drug discovery and pharmaceutical stability-indicating assays. This protocol outlines an optimized, self-validating workflow for the isolation

© 2026 BenchChem. All rights reserved.

of DDA and provides a comprehensive Nuclear Magnetic Resonance (NMR) spectroscopy reference for its characterization.

Experimental Workflow & Causality

The isolation and characterization of labdane diterpenoids require deliberate solvent selection driven by the target molecule's polarity and hydrogen-bonding capacity:

- Extraction & Partitioning: Methanol is utilized as the primary extraction solvent due to its high efficiency in penetrating plant matrices and solubilizing moderately polar aglycones[4]. Subsequent partitioning with hexane removes lipophilic waxes and chlorophyll, preventing downstream chromatographic interference.

- Chromatographic Elution: Because DDA lacks the C14 hydroxyl group present in andrographolide, it exhibits lower polarity. During silica gel chromatography, DDA predictably elutes at a lower polarity threshold (30–50% EtOAc/Hexane) compared to its heavily hydroxylated counterparts[2].

- NMR Solvent Selection: Deuterated chloroform (CDCl3) is the solvent of choice for 1 H NMR to resolve non-exchangeable protons and clearly observe the C3 and C19 hydroxyl signals. Conversely, deuterated methanol (MeOD) is frequently selected for 13 C NMR to prevent signal overlap and enhance the solubility of the α , β -unsaturated lactone moiety[4].

Step-by-Step Methodology

Protocol 1: Extraction and Chromatographic Isolation

- Biomass Preparation: Pulverize the dried aerial parts of A. paniculata into a fine powder to maximize the surface area for solvent penetration.

- Soxhlet Extraction: Extract 200 g of the biomass with 1.0 L of methanol using a Soxhlet apparatus for 8–10 hours. Concentrate the resulting extract under reduced pressure using a rotary evaporator at 45°C[4].

- Defatting: Suspend the crude methanolic residue in distilled water and partition sequentially with hexane to remove non-polar impurities.

© 2026 BenchChem. All rights reserved.

- Silica Gel Chromatography: Load the defatted, EtOAc-soluble fraction onto a silica gel column (60–120 mesh). Elute using a step gradient of hexane and EtOAc (from 0% to 100% EtOAc).
- Fraction Collection: Collect the fractions eluting between 30% and 50% EtOAc/Hexane. Monitor the fractions via Thin Layer Chromatography (TLC); DDA will appear as a distinct UV-active spot at 252 nm,[2].
- Purification: Pool the DDA-rich fractions and subject them to size-exclusion chromatography (Sephadex LH-20) using methanol as the eluent. Crystallize the final product from a chloroform:methanol mixture to achieve >98% purity, verifiable via HPLC-MS[1],[4].

Protocol 2: NMR Sample Preparation and Acquisition

- Sample Dissolution: Dissolve 10–15 mg of purified DDA in 0.6 mL of CDCl3 (for 1 H NMR) or MeOD (for 13 C NMR). Ensure the solvent contains 0.03% v/v Tetramethylsilane (TMS) as an internal reference standard.
- Instrument Calibration: Transfer the solution to a 5 mm NMR tube. Tune and match the NMR probe (e.g., Bruker AVANCE 300/400 MHz for 1 H, 75/100 MHz for 13 C) to the specific solvent lock signal.
- Data Acquisition:
  - 1 H NMR: Acquire with a minimum of 16 scans, a relaxation delay (D1) of 1.5 s, and a spectral width of 12 ppm.
  - 13 C NMR: Acquire with a minimum of 1024 scans, employing proton decoupling (WALTZ-16), and a spectral width of 250 ppm.
- Data Processing: Apply phase and baseline corrections. Reference the chemical shifts (δ) to the TMS signal at 0.00 ppm or the residual solvent peaks (CDCl3: δH7.26; MeOD: δC 49.0)[4].

NMR Spectroscopic Data & Structural Assignments

© 2026 BenchChem. All rights reserved.

The structural validation of DDA relies heavily on identifying the conjugated C11=C12 double bond that links the decahydronaphthalene core to the α , β -unsaturated lactone ring. The presence of the C12 proton as a distinct doublet at δ 5.68 ppm and the downfield shift of the C11 (δ 135.08) and C12 (δ 121.11) carbons[4] serve as primary diagnostic markers.

Table 1: 1 H NMR Assignments for **14-Deoxy-11,12-didehydroandrographolide** (300 MHz, CDCl3)

Position	Chemical Shift (δ , ppm)	Multiplicity & Coupling	Assignment Notes
C3	2.39	t (1H)	Methine proton adjacent to the C3 hydroxyl group
C3-OH	2.51	s, br (1H)	Broad singlet; exchangeable hydroxyl proton
C12	5.68	d (1H)	Diagnostic: Olefinic proton of the C11=C12 bond
C14	4.87	t (1H)	Lactone ring methine proton
C15	4.51	d (2H)	Lactone ring methylene protons
C18	0.71	s (3H)	Methyl group
C19-OH	5.16	s, br (1H)	Broad singlet; exchangeable hydroxyl proton
C20	0.71	s (3H)	Methyl group

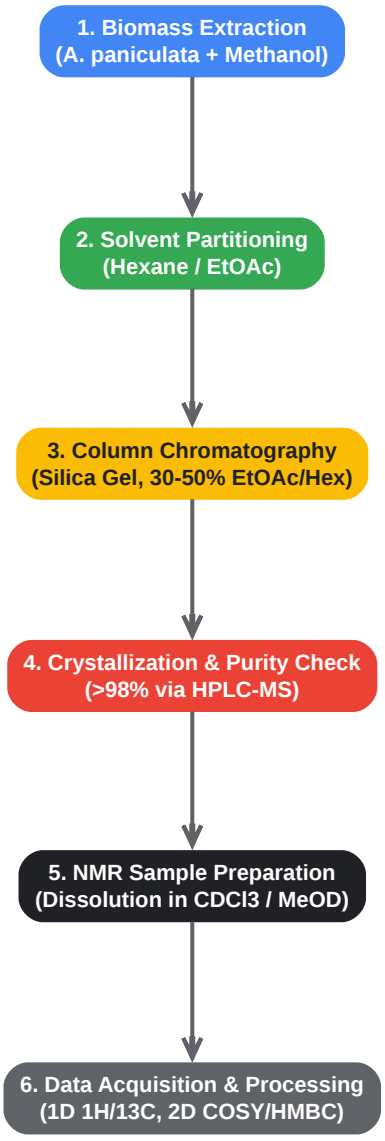
Table 2: 13 C NMR Assignments for **14-Deoxy-11,12-didehydroandrographolide** (MeOD)[4]

© 2026 BenchChem. All rights reserved.

Carbon Position	Chemical Shift (δ , ppm)	Carbon Type	Structural Significance
C1, C2, C3	38.11, 27.48, 79.80	CH 2, CH 2, CH-OH	A-ring backbone; C3 bears a secondary hydroxyl group
C4, C5, C6	42.37, 54.41, 23.03	C, CH, CH 2	A/B ring junction
C7, C8, C9	36.36, 148.71, 61.43	CH 2, C=C, CH	C8 is the exocyclic double bond quaternary carbon
C10	38.24	C	Quaternary bridgehead carbon
C11, C12	135.08, 121.11	CH=CH	Diagnostic: Ethenyl double bond linking B-ring to lactone
C13, C14	126.20, 145.30	C=C, CH	α , β -unsaturated lactone ring carbons
C15, C16	70.17, 173.41	CH 2-O, C=O	Lactone oxygen-bearing methylene and carbonyl carbon
C17	107.70	CH 2=C	Exocyclic methylene carbon
C18, C19, C20	21.94, 63.62, 14.88	CH 3, CH 2-OH, CH 3	Methyl groups and the C19 primary alcohol

Workflow Visualization

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Isolation and NMR workflow for **14-deoxy-11,12-didehydroandrographolide**.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. Frontiers | Isolation and Identification of Andrographis paniculata (Chuanxinlian) and Its Biologically Active Constituents Inhibited Enterovirus 71-Induced Cell Apoptosis [frontiersin.org]
- 3. storage.imrpress.com [storage.imrpress.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [14-Deoxy-11,12-didehydroandrographolide NMR spectroscopy data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1229528/docs#14-deoxy-11-12-didehydroandrographolide-nmr-spectroscopy-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.